Application Notes and Protocols: Allyl Chlorodifluoroacetate Reaction with Alkenes

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Compound of Interest

Compound Name:	*Allyl chlorodifluoroacetate*
CAS No.:	*118337-48-7*
Cat. No.:	*B043969*

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These application notes provide a detailed overview of the reaction between **allyl chlorodifluoroacetate** and alkenes, a process of significant interest for the synthesis of complex difluoromethylated molecules. The difluoromethyl group (CF_2H) is a valuable moiety in medicinal chemistry, acting as a lipophilic hydrogen bond donor and a bioisostere for hydroxyl, thiol, or amino groups.[1] This protocol focuses on a visible-light-mediated photoredox catalysis approach, which allows for the generation of key radical intermediates under mild conditions.

Reaction Principle

The reaction leverages the photocatalytic activation of **allyl chlorodifluoroacetate** to generate an electrophilic α-carboxyl radical. This radical species undergoes a Giese-type addition to an alkene, forming a new carbon-carbon bond and a subsequent alkyl radical. The fate of this intermediate can be controlled by the reaction solvent and additives, leading to a divergent synthesis of various valuable compounds such as γ-lactones and α,α-difluoroesters.[2]

Core Reaction Mechanism

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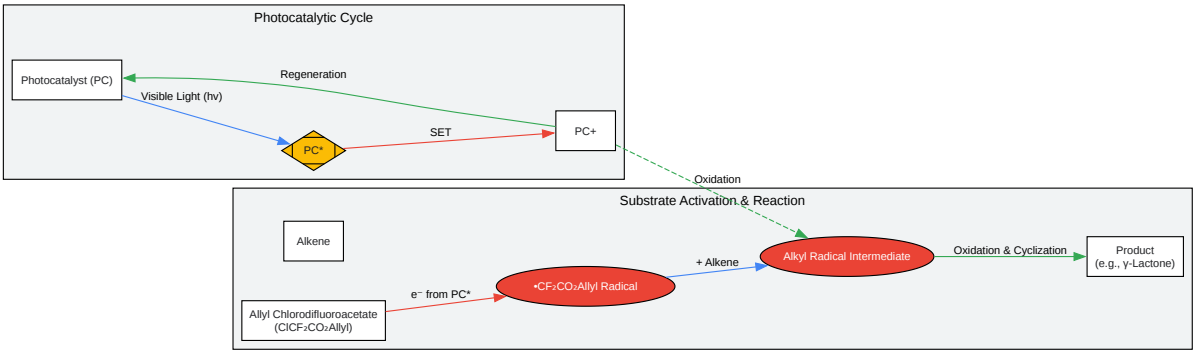
The proposed mechanism, initiated by visible light, involves the following key steps:

- Photocatalyst Excitation: A photocatalyst, such as fac-Ir(ppy)$_3$, is excited by blue LED irradiation.
- Single Electron Transfer (SET): The excited photocatalyst reduces **allyl chlorodifluoroacetate**.
- Radical Generation: This reduction leads to the mesolytic cleavage of the C-Cl bond, releasing an allyl-2,2-difluoro-2-carboxy radical (•CF_2CO_2Allyl).[2]
- Giese-Type Addition: The generated radical adds to the alkene, creating a new alkyl radical intermediate.
- Product Formation: The alkyl radical can then undergo further reactions, such as oxidation followed by intramolecular cyclization (to form lactones) or hydrogen atom transfer (to form difluoroesters), to yield the final product.[2]

Mandatory Visualizations

The following diagrams illustrate the proposed reaction mechanism and a general experimental workflow.

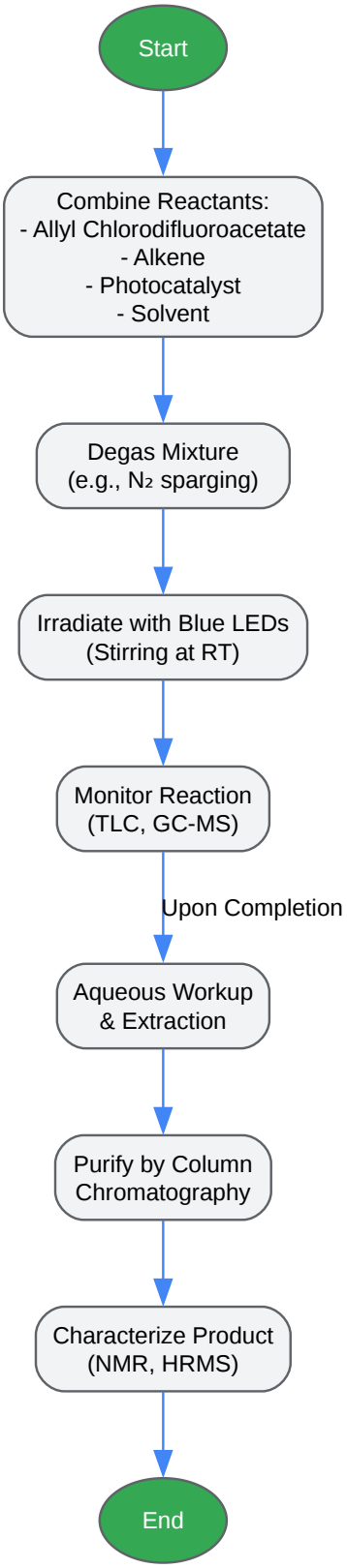
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Caption: Proposed mechanism for the photocatalytic reaction of **allyl chlorodifluoroacetate** with an alkene.

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Caption: General experimental workflow for the synthesis.

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Data Presentation

The following tables summarize representative quantitative data for the synthesis of γ-lactones and α,α-difluoroesters from various alkenes, based on analogous reactions with chlorodifluoroacetic acid.[2]

Table 1: Synthesis of γ-Lactones

Entry	Alkene Substrate	Product Yield (%)
1	Styrene	85
2	4-Methylstyrene	82
3	4-Chlorostyrene	78
4	1-Octene	65
5	Cyclohexene	71

Reaction Conditions: Alkene (0.5 mmol), **Allyl Chlorodifluoroacetate** (1.5 equiv.), fac-Ir(ppy)$_3$ (1.5 mol%), DMF, Blue LEDs, Room Temperature, 12 h.

Table 2: Synthesis of α,α-Difluoroesters

Entry	Alkene Substrate	Product Yield (%)
1	Styrene	75
2	4-Methylstyrene	72
3	4-Bromostyrene	68
4	1-Hexene	58
5	Methyl Acrylate	62

Reaction Conditions: Alkene (0.5 mmol), **Allyl Chlorodifluoroacetate** (1.5 equiv.), fac-Ir(ppy)$_3$ (1.5 mol%), Acetonitrile (MeCN), Blue LEDs, Room Temperature, 24 h.

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Experimental Protocols

Protocol 1: General Procedure for the Synthesis of γ-Lactones

This protocol describes a method for the difunctionalization of alkenes using **allyl chlorodifluoroacetate** to produce γ-lactones.[2]

Materials:

- Alkene (0.5 mmol, 1.0 equiv.)
- **Allyl chlorodifluoroacetate** (0.75 mmol, 1.5 equiv.)
- fac-Iridium(III) tris(2-phenylpyridine) [fac-Ir(ppy)$_3$] (0.0075 mmol, 1.5 mol%)
- Anhydrous N,N-Dimethylformamide (DMF) (5.0 mL)
- Schlenk tube or similar reaction vessel
- Blue LED light source (450-460 nm)
- Standard laboratory glassware for workup and purification
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- To a dry Schlenk tube equipped with a magnetic stir bar, add the alkene (0.5 mmol), **allyl chlorodifluoroacetate** (0.75 mmol), and fac-Ir(ppy)$_3$ (0.0075 mmol).
- Evacuate and backfill the tube with nitrogen or argon three times to ensure an inert atmosphere.
- Add anhydrous DMF (5.0 mL) via syringe.
- Degas the resulting solution by sparging with nitrogen for 15 minutes.
- Place the reaction vessel approximately 5 cm from a blue LED lamp and begin irradiation with vigorous stirring.

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- Maintain the reaction at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction by adding 20 mL of water.
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine (20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired γ-lactone.

Protocol 2: General Procedure for the Synthesis of α,α-Difluoroesters

This protocol outlines the synthesis of α,α-difluoroesters by adjusting the solvent system from the lactonization procedure.[2]

Materials:

- Same as Protocol 1, with the exception of the solvent.
- Anhydrous Acetonitrile (MeCN) (5.0 mL)

Procedure:

- Follow steps 1-4 of Protocol 1, using anhydrous acetonitrile (MeCN) as the solvent instead of DMF.
- Irradiate the reaction mixture with a blue LED lamp at room temperature for 24 hours, with vigorous stirring.
- Monitor the reaction for the consumption of starting material.
- Upon completion, perform the aqueous workup and extraction as described in steps 7-9 of Protocol 1.

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- Concentrate the organic phase under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to isolate the target α,α-difluoroester.

Safety and Handling

- **Allyl chlorodifluoroacetate** is a halogenated compound and should be handled in a well-ventilated fume hood.
- Photocatalysts can be light-sensitive and expensive; store them properly and handle them with care.
- Organic solvents are flammable and should be used away from ignition sources.
- Always wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- A thorough risk assessment should be conducted before performing any chemical reaction. [3]

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References

- 1. Synthesis of Difluoromethylated Compounds - Xi'an Jiaotong University [scholar.xjtu.edu.cn]
- 2. Divergent functionalization of alkenes enabled by photoredox activation of CDFA and α-halo carboxylic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. orgsyn.org [orgsyn.org]
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